

The Crystal Structure of Holmium: A Comprehensive Guide to Temperature-Dependent Phases

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Holmium	
Cat. No.:	B1197479	Get Quote

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Holmium (Ho), a rare-earth element, exhibits a fascinating interplay between its crystal structure and magnetic properties that are highly dependent on temperature. This technical guide provides a detailed overview of the crystallographic changes **holmium** undergoes at various temperatures, the experimental methods used to determine these structures, and the underlying physical phenomena.

Overview of Holmium's Crystal Structure and Phase Transitions

At ambient conditions, **holmium** crystallizes in a hexagonal close-packed (hcp) structure. This structure is characteristic of many rare-earth metals and is stable at room temperature. As the temperature is lowered, **holmium** undergoes a series of magnetic phase transitions that are subtly reflected in its crystallographic parameters.

The primary crystal structure of **holmium** remains the hexagonal close-packed lattice across a wide range of temperatures, both above and below its magnetic ordering points. The significant changes observed are primarily in the arrangement of the magnetic moments of the **holmium** atoms, which in turn induce small distortions and changes in the lattice parameters.

Key Transition Temperatures:



- Néel Temperature (TN) ≈ 132 K: Below this temperature, holmium transitions from a
 paramagnetic state to a basal-plane helical antiferromagnetic structure. In this phase, the
 magnetic moments are aligned ferromagnetically within the basal planes of the hcp structure,
 but the direction of this magnetization rotates from one plane to the next, forming a spiral
 along the c-axis.
- Curie Temperature (TC) ≈ 20 K: Upon further cooling, a second magnetic phase transition occurs. Below 20 K, the magnetic structure transforms into a conical ferromagnetic state. In this phase, a net ferromagnetic moment develops along the c-axis, while the helical ordering in the basal plane is retained.

These magnetic transitions are accompanied by magnetostrictive effects, leading to measurable changes in the lattice parameters of the hcp unit cell.

Quantitative Crystallographic Data

The hexagonal close-packed structure of **holmium** is maintained from room temperature down to cryogenic temperatures. The primary crystallographic parameters that vary with temperature are the lattice constants 'a' and 'c'.

Property	Value (at 293 K / 20 °C)
Crystal System	Hexagonal
Crystal Structure	Hexagonal Close-Packed (hcp)
Space Group	P63/mmc
Space Group Number	194
Lattice Constant 'a'	3.5773 Å (357.73 pm)
Lattice Constant 'c'	5.6158 Å (561.58 pm)
c/a ratio	~1.569

Temperature Dependence of Lattice Parameters:



While a complete numerical dataset is not readily available in a single source, studies have shown a clear trend in the lattice parameters of **holmium** as a function of temperature. Research conducted on the crystal structure of **holmium** between 77 K and 300 K has demonstrated the following:

- The lattice constant 'a' shows a slight, almost linear decrease with decreasing temperature.
- The lattice constant 'c' exhibits a more complex behavior, with its rate of change varying at the magnetic transition points due to magnetostriction.
- The c/a ratio generally increases as the temperature decreases towards the Néel temperature.

Experimental Protocols

The determination of **holmium**'s crystal structure at different temperatures relies on sophisticated diffraction techniques. Neutron and X-ray diffraction are the primary methods employed, each offering unique advantages.

Low-Temperature Neutron Diffraction

Neutron diffraction is particularly powerful for studying the magnetic structures of materials like **holmium**. Neutrons, possessing a magnetic moment, interact with the magnetic moments of the atoms, providing detailed information on their arrangement.

Methodology:

- Sample Preparation: A high-purity, single-crystal or polycrystalline powder sample of holmium is prepared. For single-crystal studies, the crystal is carefully oriented.
- Cryostat and Temperature Control: The sample is mounted within a cryostat, a device capable of achieving and maintaining cryogenic temperatures. Liquid helium or closed-cycle refrigerators are commonly used to cool the sample to temperatures as low as 4 K. A temperature controller with sensors placed near the sample ensures precise and stable temperature regulation.



- Neutron Beam and Diffractometer: A monochromatic beam of thermal or cold neutrons is generated from a nuclear reactor or a spallation source. This beam is directed onto the holmium sample. A diffractometer, an instrument that measures the angle and intensity of the diffracted neutrons, is used to collect the data.
- Data Collection: Diffraction patterns are collected at various temperatures. To study the temperature dependence, data is typically collected in a stepwise manner, allowing the sample to thermally equilibrate at each temperature point.
- Data Analysis: The positions and intensities of the Bragg peaks in the diffraction pattern are analyzed. The nuclear peaks provide information about the crystal lattice, while the magnetic peaks, which appear below the ordering temperatures, reveal the
- To cite this document: BenchChem. [The Crystal Structure of Holmium: A Comprehensive Guide to Temperature-Dependent Phases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197479#crystal-structure-of-holmium-at-different-temperatures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com